

3-Amino-4-pyrazolecarbonitrile chemical properties

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Compound of Interest

Compound Name: 3-Amino-4-pyrazolecarbonitrile

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An In-depth Technical Guide to 3-Amino-4-pyrazolecarbonitrile

For researchers, scientists, and professionals in drug development, **3-Amino-4-pyrazolecarbonitrile** is a pivotal heterocyclic building block. Its unique molecular structure, featuring both a reactive amino group and a cyano moiety on a pyrazole core, makes it a versatile precursor for the synthesis of a wide range of complex molecules, most notably in the pharmaceutical industry. This guide provides a comprehensive overview of its chemical properties, synthesis, and applications, with a focus on experimental details and logical workflows.

Core Chemical and Physical Properties

3-Amino-4-pyrazolecarbonitrile, also known by its IUPAC name 5-amino-1H-pyrazole-4-carbonitrile, is a tan to white crystalline solid.^[1] It exhibits low solubility in water but is more soluble in alcoholic organic solvents.^[1]

Property	Value	Source
IUPAC Name	5-amino-1H-pyrazole-4-carbonitrile	[2]
CAS Number	16617-46-2	[2][3][4][5][6]
Molecular Formula	C ₄ H ₄ N ₄	[3][4][5][6]
Molecular Weight	108.10 g/mol	[7][3][4][5]
Melting Point	173-176 °C	[6][8]
Appearance	Tan Crystalline Solid	[1]
Solubility	Low in water, higher in alcoholic organic solvents	[1]

Spectral Data Summary

Spectroscopic analysis is crucial for the identification and characterization of **3-Amino-4-pyrazolecarbonitrile**. The following table summarizes key spectral data.

Spectral Data	Key Features and Observations
¹ H NMR	Signals corresponding to the amino group protons and the pyrazole ring proton.
¹³ C NMR	Resonances for the four carbon atoms in the molecule, including the cyano carbon and the carbons of the pyrazole ring.[9][10]
IR (KBr Pellet)	Characteristic absorption bands for N-H stretching of the amino group (around 3300-3400 cm ⁻¹), C≡N stretching of the nitrile group (around 2230 cm ⁻¹), and N-H bending.[11]
Mass Spectrometry (GC-MS)	A molecular ion peak (M) ⁺ at m/z = 108, corresponding to the molecular weight of the compound.[2][11]

Experimental Protocols

Synthesis of 3-Amino-4-pyrazolecarbonitrile

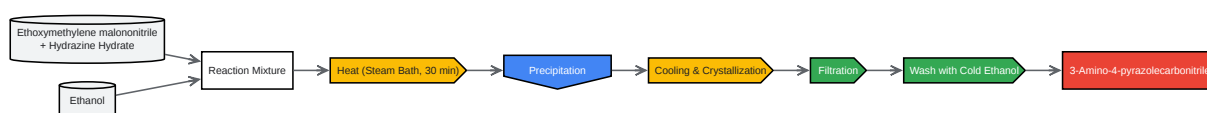
A common and efficient method for the synthesis of **3-Amino-4-pyrazolecarbonitrile** involves the condensation of ethoxymethylene malononitrile with hydrazine hydrate.^[1]

Materials:

- 2-(ethoxymethylene)malononitrile
- Hydrazine hydrate
- Ethanol

Procedure:

- Dissolve 2-(ethoxymethylene)malononitrile in ethanol.
- Slowly add hydrazine hydrate dropwise to the solution.
- Heat the reaction mixture on a steam bath for approximately 30 minutes. A white precipitate will form.
- Allow the mixture to cool, then transfer it to a refrigerator to complete the crystallization process overnight.
- Collect the white solid product by filtration.
- Wash the collected solid with a small amount of pre-cooled ethanol.
- Dry the product to obtain **3-Amino-4-pyrazolecarbonitrile**.



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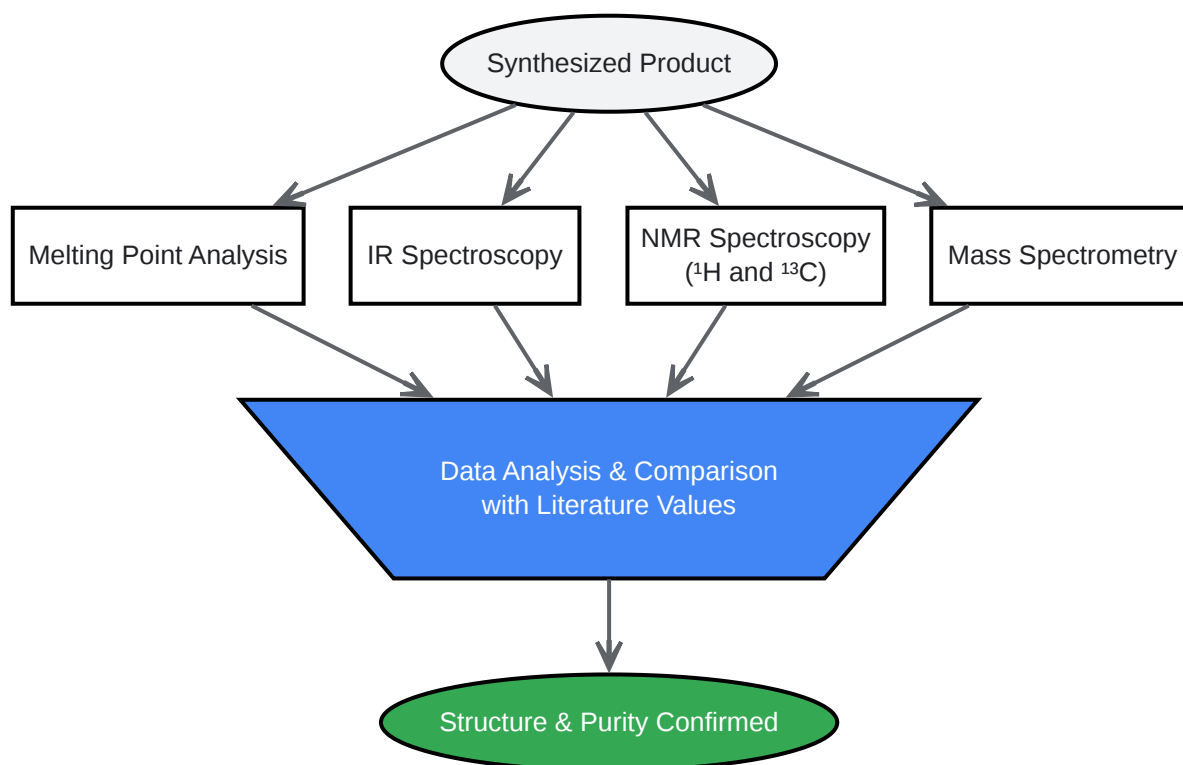
Caption: Synthesis workflow for **3-Amino-4-pyrazolecarbonitrile**.

Analytical Characterization Workflow

The identity and purity of the synthesized **3-Amino-4-pyrazolecarbonitrile** are confirmed through a series of analytical techniques.

Methodology:

- **Melting Point Determination:** The melting point of the synthesized compound is measured and compared with the literature value to assess its purity.
- **Infrared (IR) Spectroscopy:** An IR spectrum is recorded to identify the characteristic functional groups (amino and cyano) present in the molecule.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectra are obtained to confirm the molecular structure and the connectivity of atoms.
- **Mass Spectrometry (MS):** Mass spectrometry is used to determine the molecular weight of the compound and to further confirm its identity.



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Caption: Analytical workflow for the characterization of **3-Amino-4-pyrazolecarbonitrile**.

Role in Drug Development

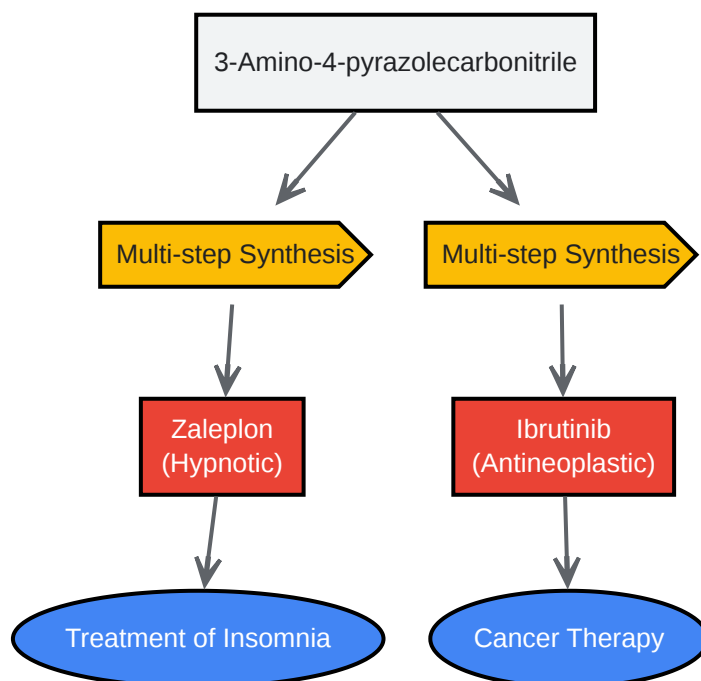
3-Amino-4-pyrazolecarbonitrile is a crucial intermediate in the synthesis of several active pharmaceutical ingredients (APIs).[12] Its bifunctional nature allows for the construction of more complex heterocyclic systems that are often the core scaffolds of modern drugs.

Notably, it is a key precursor in the synthesis of:

- Zaleplon: A nonbenzodiazepine hypnotic used for the short-term treatment of insomnia.[1][12]
- Ibrutinib: A small molecule drug that is used for the treatment of certain cancers, such as mantle cell lymphoma and chronic lymphocytic leukemia.[1][12]

The pyrazole ring system is a common feature in many biologically active compounds, and derivatives of **3-Amino-4-pyrazolecarbonitrile** have been investigated for a range of

therapeutic activities, including anti-inflammatory effects.[13]



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Caption: Role of **3-Amino-4-pyrazolecarbonitrile** in drug synthesis pathways.

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